

Early-stage research on Cmi-392

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Compound of Interest

Compound Name: Cmi-392

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An In-depth Technical Guide on the Early-Stage Research of ONC-392 (gotistobart)

Disclaimer: Initial searches for "**Cmi-392**" did not yield specific research data. The available scientific literature predominantly refers to the compound as ONC-392, also known by its generic name gotistobart and development code BNT316/ONC-392. This guide focuses on the comprehensive data available for ONC-392.

Executive Summary

ONC-392 (gotistobart) is a next-generation, humanized anti-CTLA-4 IgG1 monoclonal antibody currently under investigation as a promising cancer immunotherapy.[1][2] Cytotoxic T-lymphocyte-associated protein 4 (CTLA-4) is a critical immune checkpoint receptor that downregulates T-cell activation, a mechanism that cancer cells can exploit to evade the immune system.[3] While targeting CTLA-4 is a validated immunotherapeutic strategy, first-generation antibodies are associated with significant immune-related adverse events (irAEs) due to systemic immune activation.[4][5]

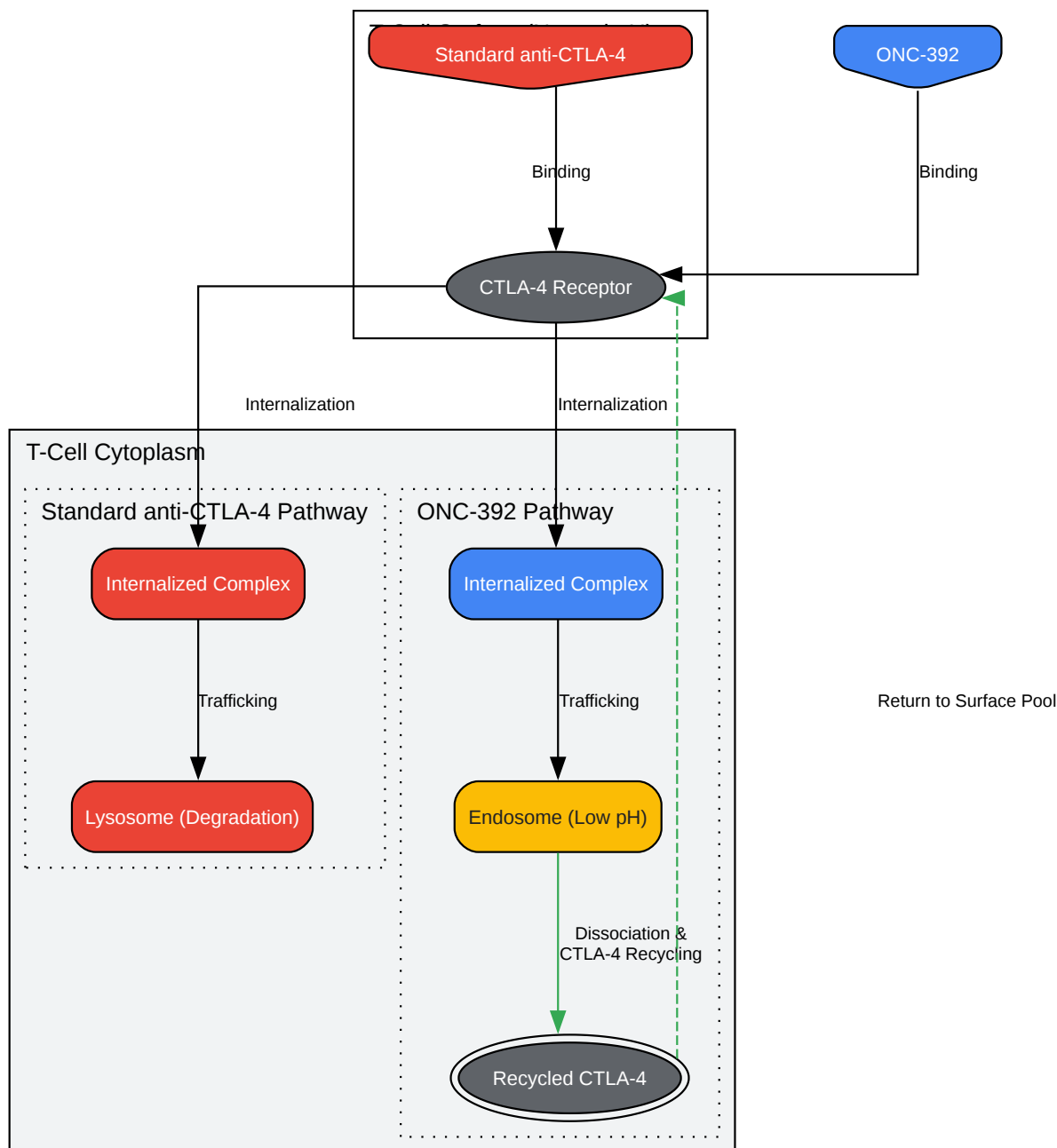
ONC-392 is engineered with a unique pH-sensitive binding property. This allows it to dissociate from CTLA-4 in the acidic environment of the endosome after being internalized by the T-cell. This novel mechanism prevents the lysosomal degradation of the CTLA-4 receptor, allowing it to be recycled back to the T-cell surface.[3][6][7] This target-preserving approach is hypothesized to selectively deplete tumor-infiltrating regulatory T-cells (Tregs) while maintaining the protective function of CTLA-4 in peripheral tissues, potentially leading to an improved safety profile and enhanced anti-tumor efficacy.[5][8][9]

This document provides a detailed overview of the core mechanism of action, experimental protocols derived from its clinical development program, and a summary of the quantitative data from early-stage clinical research.

Core Mechanism of Action

The primary innovation of ONC-392 lies in its differentiated interaction with the CTLA-4 receptor compared to first-generation anti-CTLA-4 antibodies like ipilimumab.

- **Standard Anti-CTLA-4 Antibodies:** These antibodies bind to CTLA-4 on the surface of T-cells. The resulting antibody-receptor complex is internalized and trafficked to the lysosome, where both the antibody and the CTLA-4 receptor are degraded.[\[6\]](#)[\[8\]](#) This systemic depletion of CTLA-4 can lead to widespread immune activation and associated toxicities.[\[4\]](#)
- **ONC-392 (Gotistobart):** ONC-392 is a pH-sensitive antibody.[\[3\]](#) After binding to CTLA-4 and being internalized into the acidic endosome, the low pH causes ONC-392 to dissociate from the receptor.[\[6\]](#)[\[7\]](#) The unbound CTLA-4 is then recycled back to the cell surface, while the antibody may be cleared. This preservation of the CTLA-4 molecule is believed to:
 - Maintain higher CTLA-4 density on tumor-infiltrating Tregs, making them better targets for depletion via antibody-dependent cellular cytotoxicity (ADCC) within the tumor microenvironment.[\[5\]](#)[\[7\]](#)
 - Preserve the function of CTLA-4 on T-cells in peripheral tissues, thereby maintaining immune tolerance and reducing the risk of severe irAEs.[\[6\]](#)[\[10\]](#)



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Caption: Mechanism of Action: ONC-392 vs. Standard anti-CTLA-4.

Experimental Protocols: Clinical Studies

The early-stage research on ONC-392 is primarily defined by its first-in-human Phase 1/2 clinical trial, PRESERVE-001, and the subsequent pivotal Phase 3 trial, PRESERVE-003.

PRESERVE-001 (NCT04140526)

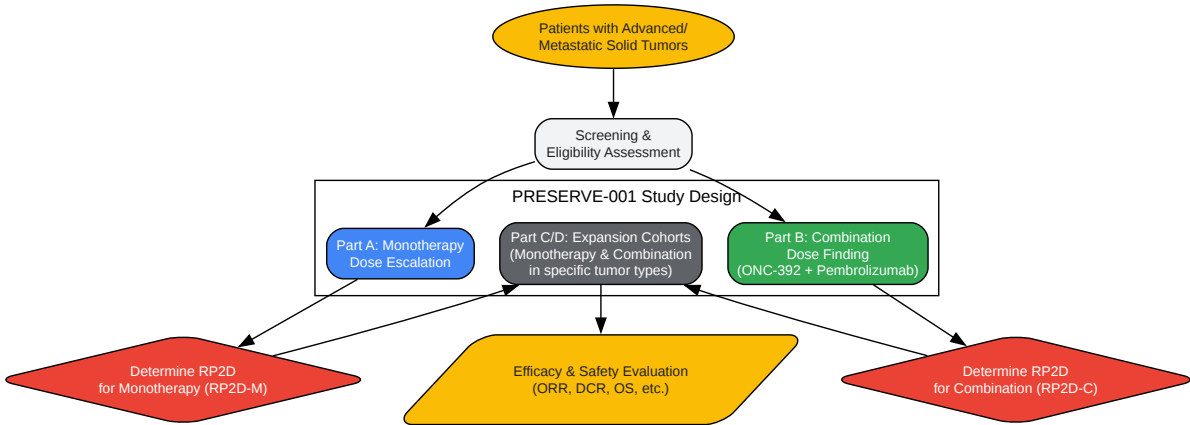
This is a Phase 1A/1B/2, open-label, dose-escalation, and cohort-expansion study to evaluate the safety, pharmacokinetics (PK), and efficacy of ONC-392.^{[2][9]}

Table 1: Key Protocol Details of the PRESERVE-001 Study

Parameter	Description
Study Title	Safety, PK and Efficacy of ONC-392 in Monotherapy and in Combination of Anti-PD-1 in Advanced Solid Tumors and NSCLC. [11]
Phase	Phase 1a (Monotherapy Dose Escalation), Phase 1b (Combination Dose Escalation), Phase 2 (Expansion Cohorts). [7]
Patient Population	Patients with advanced or metastatic solid tumors who are refractory to available therapies. Specific cohorts include NSCLC, melanoma, ovarian cancer, pancreatic cancer, and triple-negative breast cancer. [2] [11]
Interventions	Part A (Monotherapy): ONC-392 administered intravenously (IV) once every 3 weeks (Q3W) in escalating doses to determine the Recommended Phase 2 Dose (RP2D). [4] [7] Part B (Combination): ONC-392 (at doses based on Part A) in combination with a fixed dose of pembrolizumab (200 mg Q3W). [7] [11] Part C/D (Expansion): ONC-392 as monotherapy or in combination therapy in specific tumor types. [11]
Primary Endpoints	Phase 1a/1b: To determine the RP2D and assess safety and tolerability (incidence of Dose-Limiting Toxicities and Adverse Events). [11] [12]
Secondary Endpoints	Phase 2: Overall Response Rate (ORR), Disease Control Rate (DCR), Duration of Response (DoR), Overall Survival (OS), and Pharmacokinetics. [13]

Parameter	Description
Key Inclusion Criteria	Histological diagnosis of advanced/metastatic solid tumor, measurable disease per RECIST v1.1, ECOG performance status of 0-1.[2][14]

| Key Exclusion Criteria| Active symptomatic brain metastases, chronic systemic steroid therapy (>10 mg/day prednisone equivalent), active autoimmune disease.[11] |



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Caption: Experimental Workflow of the PRESERVE-001 Trial.

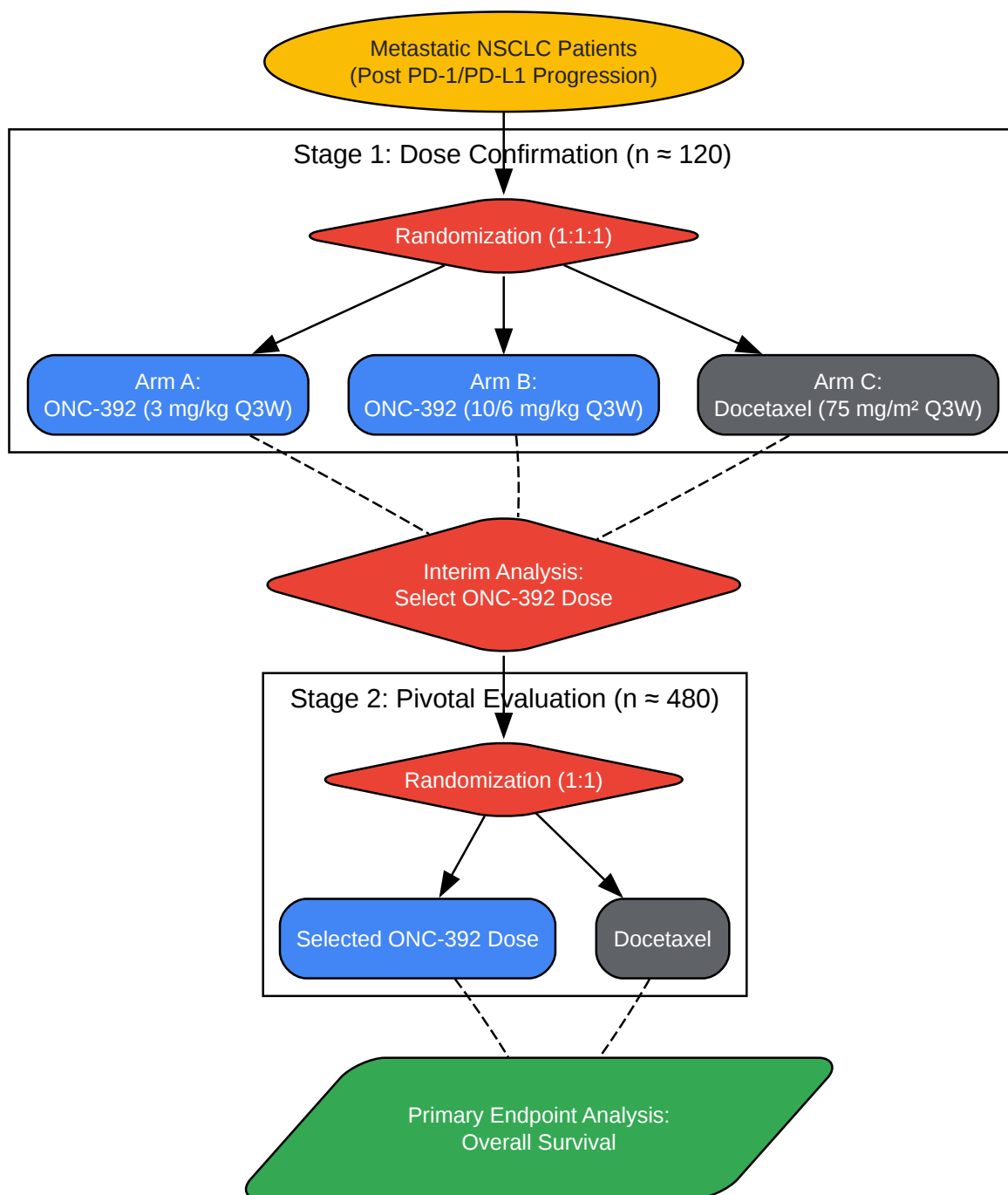
PRESERVE-003 (NCT05671510)

This is a pivotal Phase 3, two-stage, randomized, open-label, active-controlled study.[5]

Table 2: Key Protocol Details of the PRESERVE-003 Study

Parameter	Description
Study Title	A Phase 3, Two-Stage, Randomized Study of ONC-392 Versus Docetaxel in Metastatic Non-Small Cell Lung Cancers that Progressed on PD-1/PD-L1 Inhibitors. [15] [16]
Phase	Phase 3. [5]
Patient Population	Approximately 600 patients with metastatic NSCLC whose disease progressed during or after treatment with a PD-1/PD-L1 inhibitor. [5] [17]
Interventions	Stage 1 (Dose Confirmation): Patients randomized 1:1:1 to: - ONC-392 at 3 mg/kg Q3W - ONC-392 at 10 mg/kg for 2 loading doses, then 6 mg/kg Q3W - Docetaxel (75 mg/m ²) Q3W. [5] [18] Stage 2: Patients randomized 1:1 to the selected ONC-392 dose or docetaxel. [5]
Primary Endpoint	Overall Survival (OS). [5]
Key Inclusion Criteria	Histologically confirmed metastatic NSCLC (initially both squamous and non-squamous), radiographic progression after ≥12 weeks of PD-1/PD-L1 inhibitor-based therapy, ECOG 0-1. [16] [17] [19]
Key Exclusion Criteria	Documented targetable genomic alterations (e.g., EGFR, ALK, ROS1), symptomatic brain metastases. [15] [16] [19]

| Status Note | The FDA placed a partial clinical hold on the trial due to varying results observed between squamous and non-squamous NSCLC patient populations. Enrollment of new patients was voluntarily paused.[\[18\]](#) |



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Caption: Experimental Workflow of the PRESERVE-003 Trial.

Quantitative Data Summary

The following tables summarize the key quantitative findings from the early-stage clinical evaluation of ONC-392.

Table 3: Efficacy of ONC-392 Monotherapy in PD-(L)1-Resistant NSCLC (PRESERVE-001)

Metric	Value	Source
Evaluable Patients	27	[1] [12]
Overall Response Rate (ORR)	29.6%	[1] [12]
Confirmed Responses	22.2%	[12]
Unconfirmed Responses	7.4%	[12]
Disease Control Rate (DCR)	70.4%	[1]
Evaluable Patients (Alt. Cutoff)	22	[13]
Overall Response Rate (ORR)	27%	[13]
Disease Control Rate (DCR)	82%	[13]
Estimated 6-Month OS Rate	65%	[13]
Estimated 12-Month OS Rate	55%	[13]

Data from presentations at the 2023 ASCO Annual Meeting.

Table 4: Efficacy of ONC-392 Monotherapy in Early Dose Escalation (PRESERVE-001)

Dose Cohort	Evaluable Patients	Key Outcomes	Source
10 mg/kg	6	1 Complete Response (NSCLC), 1 Complete Response (Ovarian Cancer)	[4]
3 mg/kg	4	1 Stable Disease >7 mos (NSCLC), 1 Stable Disease >7 mos (Ovarian Cancer)	[4]
Total	10	6 of 10 patients showed beneficial clinical activity	[4]

Data from a November 2021 update on the Phase 1a monotherapy arm.

Table 5: Safety and Pharmacokinetic Profile of ONC-392

Parameter	Finding	Source
Safety Profile	Grade 3 or higher treatment-related adverse events (TRAEs) in PD-(L)1 resistant NSCLC patients was 33% (11/33).	[13]
	Grade 3 irAEs in the initial monotherapy dose-escalation were observed only at the highest dose (10 mg/kg) after 3-4 cycles and only in patients showing clinical benefit.	[4]
Systemic Clearance (CL)	Estimated at 182 mL/day.	[20]
Terminal Half-life (t _{1/2})	Estimated at 25.7 days.	[20]

| RP2D (Monotherapy) | 10 mg/kg, Q3W. |[\[20\]](#) |

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